

molecular weight of Bis(2-butoxyethyl) Phthalate-d4

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) Phthalate-d4*

Cat. No.: *B586600*

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Technical Guide: Bis(2-butoxyethyl) Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and analytical applications of **Bis(2-butoxyethyl) Phthalate-d4**. This deuterated phthalate ester serves as a critical internal standard for the quantification of its non-labeled counterpart, Bis(2-butoxyethyl) phthalate, in various matrices.

Core Physicochemical Data

The fundamental properties of **Bis(2-butoxyethyl) Phthalate-d4** are summarized below. These values are essential for accurate mass spectrometry analysis and method development.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ D ₄ O ₆	[1][2]
Molecular Weight	370.47 g/mol	[1][2][3]
Monoisotopic Mass	370.22934566 Da	[4]
CAS Number	1398065-96-7	[1][2]
IUPAC Name	bis(2-butoxyethyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[4]
Synonyms	Bis(2-butoxyethyl) Phthalate-3,4,5,6-d ₄	[3]

Analytical Applications and Experimental Considerations

Bis(2-butoxyethyl) Phthalate-d₄ is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of Bis(2-butoxyethyl) phthalate. The presence of four deuterium atoms on the benzene ring creates a stable, mass-shifted version of the analyte of interest.

Experimental Protocol: Quantification by Isotope Dilution Mass Spectrometry

A generalized protocol for the use of **Bis(2-butoxyethyl) Phthalate-d₄** as an internal standard in a typical analytical workflow, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), is outlined below.

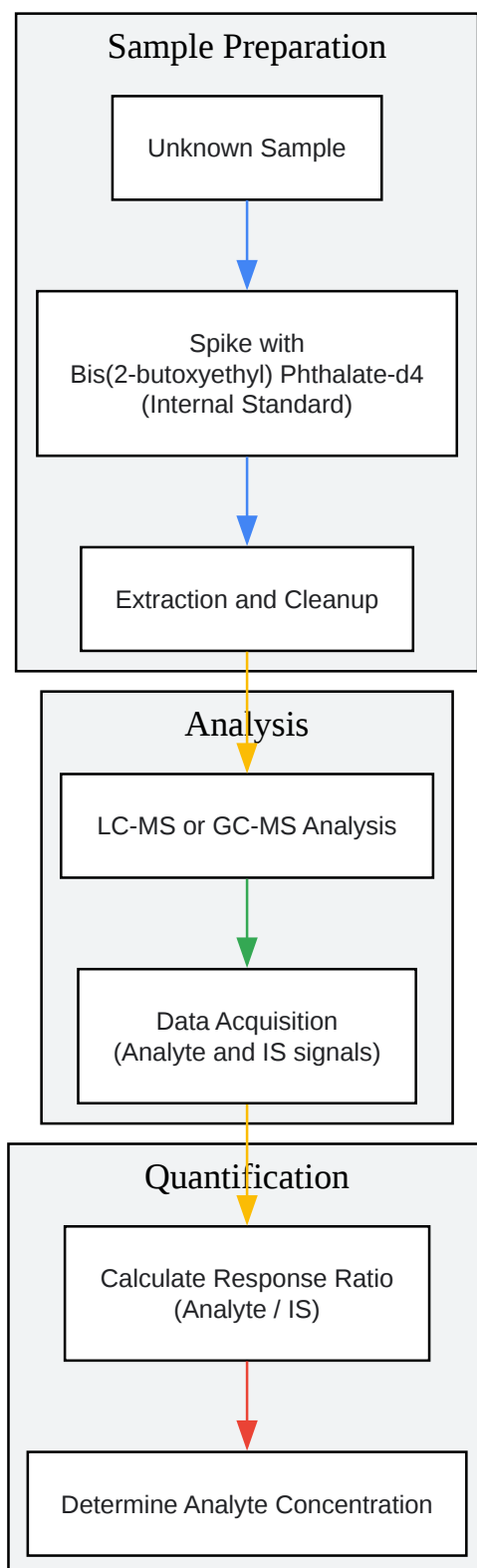
- **Standard Preparation:** A stock solution of **Bis(2-butoxyethyl) Phthalate-d₄** is prepared in a suitable organic solvent (e.g., methanol, hexane) at a certified concentration.
- **Sample Spiking:** A known amount of the **Bis(2-butoxyethyl) Phthalate-d₄** internal standard solution is added to the unknown sample prior to extraction and cleanup. This ensures that

any analyte loss during sample preparation affects both the analyte and the internal standard equally.

- **Extraction:** The phthalates, including the native analyte and the deuterated internal standard, are extracted from the sample matrix using an appropriate technique, such as liquid-liquid extraction or solid-phase extraction.
- **Analysis by Mass Spectrometry:** The extracted sample is then analyzed by GC-MS or LC-MS. The mass spectrometer is set to monitor for specific ions corresponding to both the native Bis(2-butoxyethyl) phthalate and the deuterated internal standard.
- **Quantification:** The concentration of the native analyte in the sample is calculated based on the ratio of the response of the analyte to the response of the known amount of the internal standard.

Workflow Visualization

The following diagram illustrates the typical workflow for an isotope dilution mass spectrometry experiment utilizing a deuterated internal standard like **Bis(2-butoxyethyl) Phthalate-d4**.



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Isotope Dilution Mass Spectrometry Workflow.

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